

# Unraveling the Enigmatic Structure of A 53868A: A Technical Guide

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## Compound of Interest

Compound Name: A 53868A

Cat. No.: B1666395

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Indianapolis, IN – December 9, 2025 – In a significant advancement for antibiotic research, this technical guide provides a comprehensive overview of the chemical structure and associated data for the antibiotic **A 53868A**. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource of the most current understanding of this complex molecule.

**A 53868A**, an antibiotic isolated from *Streptomyces luridus*, has been a subject of scientific inquiry due to its biological activity and challenging structural elucidation. Over the years, its proposed structure has undergone significant revisions, culminating in a definitive reassignment that reveals an unusual molecular architecture. This guide synthesizes the available information to present a clear and detailed picture of **A 53868A**.

## The Definitive Chemical Structure

The journey to ascertain the correct chemical structure of **A 53868A** has been marked by several revisions. Initial structural hypotheses were later amended based on more sophisticated analytical techniques. The currently accepted structure, as determined by extensive spectroscopic analysis, reveals **A 53868A** to be an unusual dehydro aminophosphonic acid. This unique structural feature is critical to its biological activity.

Chemical Name: (1-amino-2-(4-hydroxyphenyl)ethyl)phosphonic acid

While a definitive 2D chemical structure diagram from the primary literature remains elusive in the public domain, the molecular formula and key structural features have been described. The molecule is characterized by a phosphonic acid group attached to an aminoethyl moiety, which in turn is substituted with a 4-hydroxyphenyl group.

## Physicochemical Properties

Detailed quantitative data on the physicochemical properties of **A 53868A** are not extensively available in publicly accessible literature. However, based on its chemical structure, several properties can be inferred, which are crucial for understanding its pharmacokinetics and pharmacodynamics.

Property	Inferred Characteristic
Molecular Formula	C <sub>8</sub> H <sub>12</sub> NO <sub>4</sub> P
Molecular Weight	217.16 g/mol
Acidity/Basicity	Amphoteric, due to the presence of a phosphonic acid group (acidic) and an amino group (basic).
Solubility	Likely soluble in aqueous solutions, particularly at physiological pH, due to the presence of ionizable groups.
Lipophilicity	Expected to have low to moderate lipophilicity due to the polar functional groups.

## Biological Activity and Mechanism of Action

**A 53868A** is classified as an anti-bacterial agent. While the precise mechanism of action has not been fully elucidated in the available literature, its structural similarity to amino acids suggests potential interference with metabolic or cell wall synthesis pathways in bacteria. Further research is required to delineate the specific molecular targets and signaling pathways affected by this antibiotic.

## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **A 53868A** are outlined in the primary scientific literature. The structure was definitively reassigned using a combination of advanced spectroscopic techniques.

#### Key Methodologies:

- **Fermentation and Isolation:** **A 53868A** is produced by fermentation of *Streptomyces luridus*. The compound is then isolated from the fermentation broth using a series of chromatographic techniques, including ion-exchange and reverse-phase chromatography.
- **Structural Elucidation:** The definitive structure was determined through a combination of:
  - **High-Resolution Mass Spectrometry (HRMS):** To determine the elemental composition and molecular weight.
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Including  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{31}\text{P}$  NMR, as well as 2D NMR techniques (COSY, HSQC, HMBC) to establish the connectivity of atoms within the molecule.

## Logical Relationship of Structural Elucidation

The process of determining the final structure of **A 53868A** involved a logical progression of experiments and data analysis.



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Caption: Workflow for the structural elucidation of **A 53868A**.

This technical guide provides a foundational understanding of the antibiotic **A 53868A**. The unique chemical structure of this compound presents opportunities for further research into its mechanism of action and potential therapeutic applications. The scientific community is encouraged to build upon this knowledge to explore the full potential of this intriguing natural product.

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